

An In-depth Technical Guide to Methoxycarbonyl Derivatives of Isonipecotic Acid

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Compound of Interest

Compound Name: 1-(Methoxycarbonyl)piperidine-4-carboxylic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of methyl isonipecotate, the methoxycarbonyl derivative of isonipecotic acid. It details its physicochemical properties, synthesis protocols, biological significance, and applications as a crucial intermediate in pharmaceutical development.

Introduction

Isonipecotic acid, also known as piperidine-4-carboxylic acid, is a conformationally restricted analog of the primary inhibitory neurotransmitter, γ -aminobutyric acid (GABA).^[1] While isonipecotic acid itself is a partial agonist at GABA-A receptors, its derivatives are of significant interest in medicinal chemistry.^{[1][2]} The methoxycarbonyl derivative, methyl isonipecotate (or methyl piperidine-4-carboxylate), serves as a versatile and indispensable building block for the synthesis of a wide array of biologically active compounds.^{[3][4][5]} Its piperidine scaffold is a key structural motif in drugs targeting the central nervous system, pain management, and inflammatory conditions.^[4] This guide explores the synthesis, properties, and applications of this important pharmaceutical intermediate.^{[6][7]}

Physicochemical Properties

Methyl isonipecotate is a colorless to yellow liquid under standard conditions.^{[3][5]} Its key chemical and physical properties are summarized below, providing essential data for

experimental design and chemical synthesis.

Property	Value	Source
CAS Number	2971-79-1	[3][8][9]
Molecular Formula	C ₇ H ₁₃ NO ₂	[3][8][9]
Molecular Weight	143.18 g/mol	[3][8][9]
Boiling Point	85-90 °C	[3][5][9]
Density	1.06 g/mL at 25 °C	[3][5][9]
Refractive Index	n ₂₀ /D 1.465	[3][9]
Flash Point	89 °C (192.2 °F) - closed cup	[3][9]
Solubility	Slightly soluble in water; Soluble in Chloroform	[3][5]
pKa	9.78 ± 0.10 (Predicted)	[3][5]
Appearance	Colorless to yellow liquid	[3]

Synthesis and Experimental Protocols

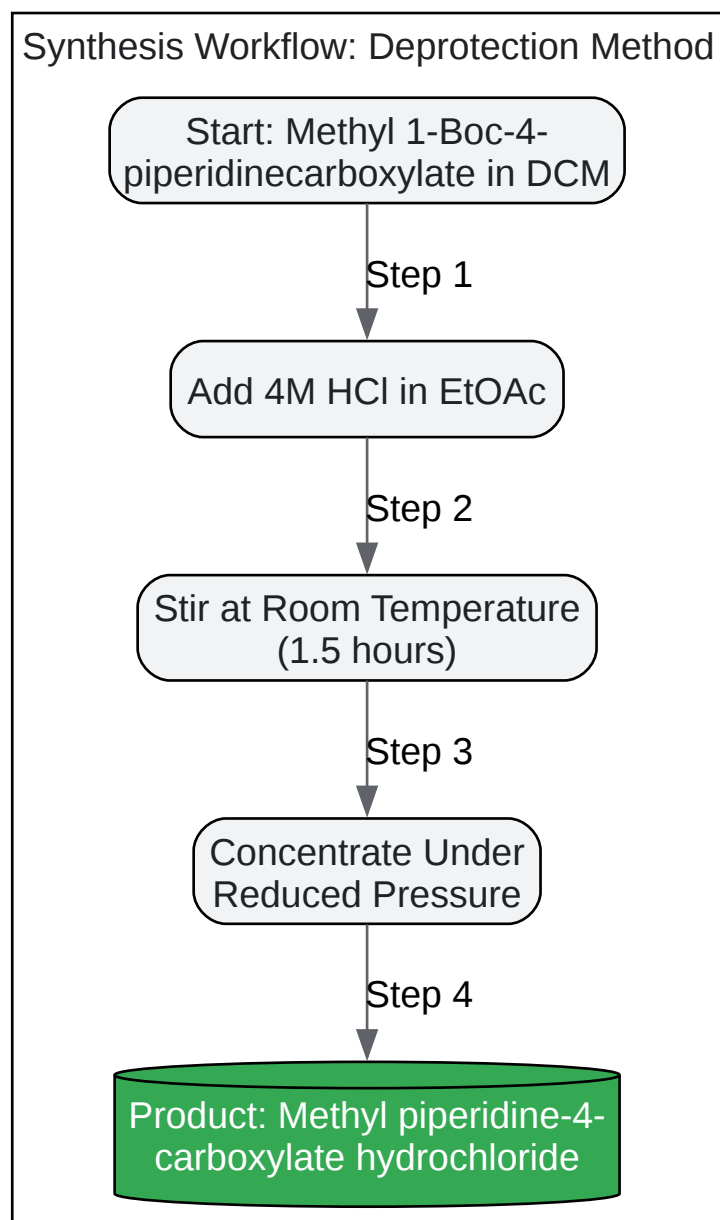
The synthesis of methyl isonipecotate and its N-substituted derivatives can be achieved through several established routes. The selection of a specific method often depends on the availability of starting materials, desired scale, and required purity.

Synthesis via Deprotection of a Boc-Protected Precursor

A common and high-yielding method involves the deprotection of a commercially available N-Boc protected precursor, methyl 1-tert-butoxycarbonyl-4-piperidinecarboxylate. This method is efficient and provides the hydrochloride salt of the product in high purity.

Experimental Protocol:

- Dissolve methyl 1-tert-butoxycarbonyl-4-piperidinecarboxylate (8.88 mmol) in dichloromethane (DCM, 3 mL).[\[6\]](#)
- Add a 4 M solution of hydrochloric acid in ethyl acetate (EtOAc, 6 mL) to the mixture.[\[6\]](#)
- Stir the reaction mixture at room temperature for 1.5 hours.[\[6\]](#)
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, remove the solvent by concentration under reduced pressure.[\[6\]](#)
- The resulting white solid is methyl piperidine-4-carboxylate hydrochloride. The reported yield is approximately 99%.[\[6\]](#)



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Caption: Synthesis workflow for methyl piperidine-4-carboxylate HCl.

Synthesis via Fischer Esterification

Fischer esterification is a classic method for producing esters from carboxylic acids and alcohols in the presence of an acid catalyst. Isonipecotic acid can be esterified using this approach.

General Experimental Protocol:

- Suspend isonipecotic acid (1 equivalent) in an excess of methanol, which acts as both reactant and solvent.
- Cool the mixture in an ice bath to 0-5°C.
- Slowly add a strong acid catalyst, such as thionyl chloride (1.5 equivalents) or concentrated sulfuric acid, dropwise to the cooled suspension.[\[10\]](#)
- After the addition is complete, allow the mixture to warm to room temperature and then heat to reflux for several hours until the reaction is complete (monitored by TLC).[\[11\]](#)
- Cool the reaction mixture and remove the excess methanol under reduced pressure.
- Neutralize the residue by pouring it over crushed ice and adding a saturated solution of sodium bicarbonate.
- Extract the aqueous layer with an organic solvent like ethyl acetate.
- Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude methyl isonipecotate.

Synthesis of N-Methyl Isonipecotate Methyl Ester

Further derivatization at the nitrogen atom is common. The N-methyl derivative, for example, can be synthesized from methyl isonipecotate via reductive amination.

Experimental Protocol:

- Dissolve methyl piperidine-4-carboxylate (7.00 mmol) in methanol (25 mL).[\[12\]](#)
- Sequentially add formic acid (12.00 mmol) and a 40% aqueous solution of formaldehyde (35.00 mmol).[\[12\]](#)
- Heat the reaction mixture to reflux for 3 hours.[\[12\]](#)
- After cooling, concentrate the mixture under reduced pressure.[\[12\]](#)

- Dissolve the residue in water and basify with a sodium bicarbonate solution.[\[12\]](#)
- Extract the product with dichloromethane (3 x 30 mL).[\[12\]](#)
- Combine the organic layers, dry with anhydrous magnesium sulfate, filter, and concentrate to yield methyl N-methyl-4-piperidinecarboxylate as a brown liquid (91% yield reported).[\[12\]](#)

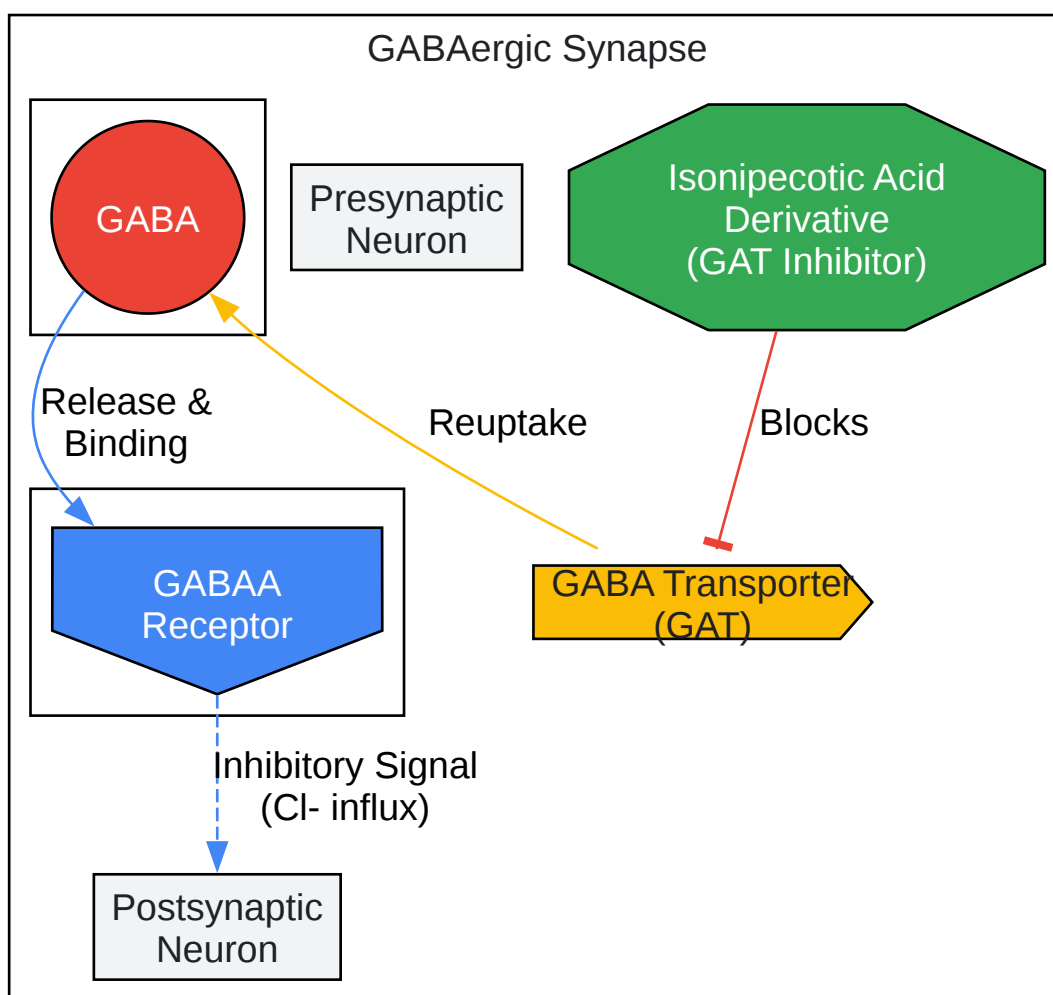
Biological Activity and Applications in Drug Development

Methyl isonipecotate is a crucial starting material for a wide range of pharmaceuticals due to the prevalence of the piperidine ring in bioactive molecules.[\[4\]](#)

Role as a GABA Uptake Inhibitor Precursor

Gamma-aminobutyric acid (GABA) is the principal inhibitory neurotransmitter in the mammalian central nervous system.[\[13\]](#)[\[14\]](#) Its synaptic concentration is regulated by GABA transporters (GATs).[\[15\]](#) Inhibiting these transporters prolongs the action of GABA, an effect that is therapeutic in conditions like epilepsy and anxiety.[\[16\]](#)

Derivatives of isonipecotic acid (and its isomer, nipecotic acid) are foundational scaffolds for potent GABA uptake inhibitors.[\[17\]](#)[\[18\]](#) For example, lipophilic side chains are often attached to the piperidine nitrogen to increase blood-brain barrier penetration and affinity for GATs.[\[19\]](#)[\[20\]](#) (S)-1-[2-[tris(4-methoxyphenyl)methoxy]ethyl]-3-piperidinecarboxylic acid, a derivative of the related nipecotic acid, was identified as a selective ligand for the GAT-3 transporter.[\[13\]](#) Methyl isonipecotate serves as a key intermediate for creating libraries of such derivatives for screening and drug discovery.



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Caption: Modulation of GABAergic signaling by a GAT inhibitor.

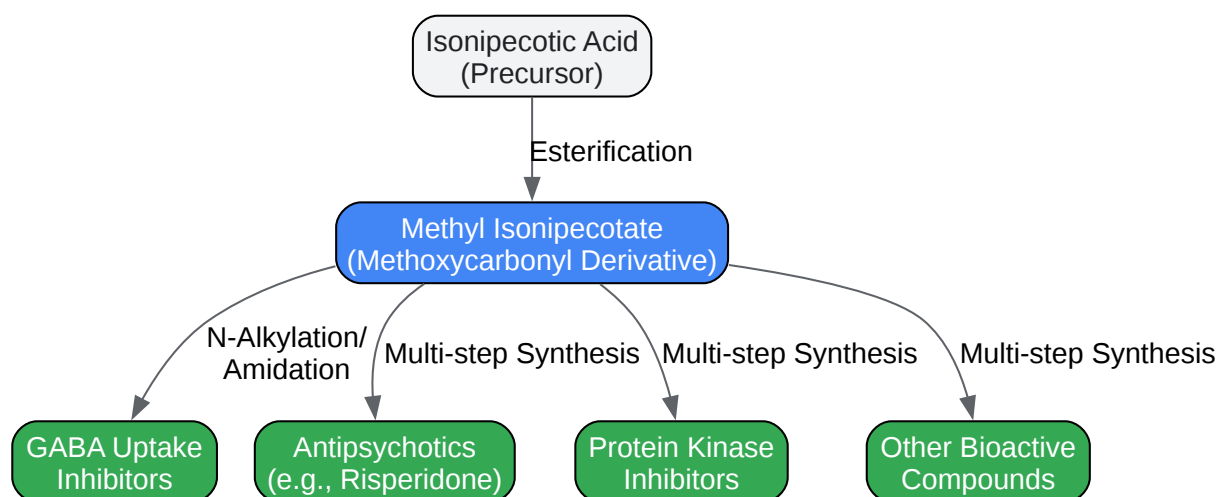
Versatile Pharmaceutical Intermediate

Beyond GABAergic modulation, methyl isonipecotate is a reactant for synthesizing a diverse range of therapeutic agents:[3]

- Antipsychotics: Isonipecotic acid is a precursor for drugs like Risperidone and Paliperidone. [21]
- Antitubercular Agents: It is used as a reactant in the synthesis of novel drugs targeting tuberculosis.[3][5]

- Protein Kinase Inhibitors: The scaffold is incorporated into orally available naphthyridine protein kinase D inhibitors.[3][5]
- Neurochemicals and Antibacterials: Its versatile chemical properties make it a valuable component in the synthesis of various neurochemicals and antibacterials.[3][5][22][23]
- Enzyme Inhibitors: It is used to synthesize potent inhibitors of soluble epoxide hydrolase (sEH), which are targets for treating inflammation and hypertension.[3][5]

The logical progression from the parent acid to complex, high-value pharmaceuticals highlights the strategic importance of its methoxycarbonyl derivative.



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Caption: Role of Methyl Isonipecotat as a key chemical intermediate.

Conclusion

The methoxycarbonyl derivative of isonipecotic acid, methyl isonipecotat, is more than a simple ester. It is a pivotal molecular scaffold and a high-value intermediate in the field of drug discovery and development. Its straightforward synthesis and versatile reactivity allow researchers to access a wide chemical space, leading to the creation of novel therapeutics for neurological disorders, infectious diseases, and more. The data and protocols presented in this

guide serve as a foundational resource for scientists leveraging this compound in their research endeavors.

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